

Application Notes and Protocols: Determination of Halides by Mercurimetric Titration

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Compound of Interest

Compound Name: *Mercury(I) nitrate dihydrate*

Cat. No.: *B15129250*

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Introduction

This document provides a detailed protocol for the determination of halide concentration, specifically chloride, using mercurimetric titration. This method is a sensitive and accurate technique suitable for various sample matrices encountered in research and drug development.

It is important to clarify a common point of confusion regarding the titrant. While the user specified **Mercury(I) nitrate dihydrate**, the established and widely practiced mercurimetric titration for halides employs Mercuric Nitrate ($\text{Hg}(\text{NO}_3)_2$). The principle of this titration relies on the formation of a soluble, undissociated mercuric chloride (HgCl_2) complex. The endpoint is detected using an indicator that reacts with excess mercuric ions (Hg^{2+}). A titration based on Mercury(I) nitrate would involve a precipitation reaction forming Mercury(I) chloride (Hg_2Cl_2), which would require a different endpoint detection method. Therefore, this protocol details the validated and standard procedure using Mercuric Nitrate.

Principle of the Method

In an acidic solution, mercuric nitrate is titrated against a sample containing chloride ions. The mercuric ions (Hg^{2+}) react with the chloride ions (Cl^-) to form the soluble, stable mercuric chloride complex (HgCl_2).^{[1][2][3]} Once all the chloride ions have been complexed, the first excess of mercuric ions reacts with an indicator, typically diphenylcarbazone, to form a distinct blue-violet colored complex, signaling the endpoint of the titration.^{[1][2][3][4]} The concentration of chloride in the sample is directly proportional to the volume of the standardized mercuric nitrate solution required to reach the endpoint.

The optimal pH for this titration is between 3.0 and 3.6.^[5] To ensure the correct pH, a mixed indicator containing a pH indicator like bromophenol blue is often used.^{[1][6][7]}

Data Presentation

Table 1: Reagents and Materials

Reagent/Material	Formula/Grade	Purpose
Mercuric Nitrate	$\text{Hg}(\text{NO}_3)_2$	Titrant
Nitric Acid	HNO_3	Acidification of titrant and sample
Sodium Chloride	NaCl	Primary standard for titrant standardization
Diphenylcarbazone	$\text{C}_{13}\text{H}_{12}\text{N}_4\text{O}$	Endpoint indicator
Bromophenol Blue	$\text{C}_{19}\text{H}_{10}\text{Br}_4\text{O}_5\text{S}$	pH indicator
Deionized Water	H_2O	Solvent
Volumetric flasks, burette, pipettes	Class A	Precise volume measurements
Magnetic stirrer and stir bar	-	Homogenization of the solution

Table 2: Stoichiometry and Key Parameters

Parameter	Value/Equation	Reference
Titration Reaction	$\text{Hg}^{2+} + 2\text{Cl}^{-} \rightarrow \text{HgCl}_2$	[1][5]
Molar Mass of $\text{Hg}(\text{NO}_3)_2$	324.60 g/mol	[8]
Molar Mass of NaCl	58.44 g/mol	
Typical Titrant Concentration	0.02 M to 0.1 M	[8][9][10]
Optimal pH Range	3.0 - 3.6	[5]
Endpoint Color	Blue-violet	[1][4][10]

Experimental Protocols

Preparation of 0.1 M Mercuric Nitrate Titrant

- Weigh accurately 32.46 g of Mercuric Nitrate ($\text{Hg}(\text{NO}_3)_2$) and transfer it to a 1000 mL volumetric flask.[8]
- Add approximately 500 mL of deionized water and 5 mL of concentrated nitric acid to the flask.[8]
- Swirl the flask to dissolve the solid completely.
- Once dissolved, dilute to the mark with deionized water and mix thoroughly.[8]
- Store the solution in a dark, tightly sealed bottle.

Preparation of Indicator Solution

- Mixed Diphenylcarbazone-Bromophenol Blue Indicator: Dissolve 0.5 g of crystalline diphenylcarbazone and 0.05 g of bromophenol blue powder in 75 mL of 95% ethanol in a 100 mL volumetric flask.[7]
- Dilute to the mark with 95% ethanol.
- Store in a brown bottle and discard after 6 months.[7]

Standardization of 0.1 M Mercuric Nitrate Solution

- Accurately weigh approximately 0.58 g of primary standard grade sodium chloride (previously dried at 140°C for 2 hours) and dissolve it in 100 mL of deionized water in a 250 mL conical flask.
- Add 5-10 drops of the mixed indicator solution.
- If a blue-violet or red color develops, add 0.05 M nitric acid dropwise until the color changes to yellow, then add 1 mL in excess.^[5] If a yellow or orange color forms, add 0.05 M sodium hydroxide dropwise until the color changes to blue-violet, then add 0.05 M nitric acid dropwise to revert to yellow, followed by 1 mL in excess.^[5]
- Titrate with the prepared mercuric nitrate solution to the first permanent blue-violet endpoint.
- Record the volume of titrant used.
- Calculate the molarity of the mercuric nitrate solution using the following formula: $\text{Molarity (M)} = (\text{Mass of NaCl (g)} / 58.44 \text{ g/mol}) / \text{Volume of Hg(NO}_3)_2 \text{ (L)}$

Halide Determination in a Sample

- Pipette a known volume of the sample into a 250 mL conical flask. If necessary, dilute the sample with deionized water to ensure the chloride concentration is within a suitable range.
- Add 5-10 drops of the mixed indicator solution.
- Adjust the pH of the solution as described in the standardization procedure.
- Titrate the sample with the standardized mercuric nitrate solution until the appearance of a persistent blue-violet color.
- Record the volume of titrant consumed.
- Calculate the chloride concentration in the sample.

Safety and Disposal

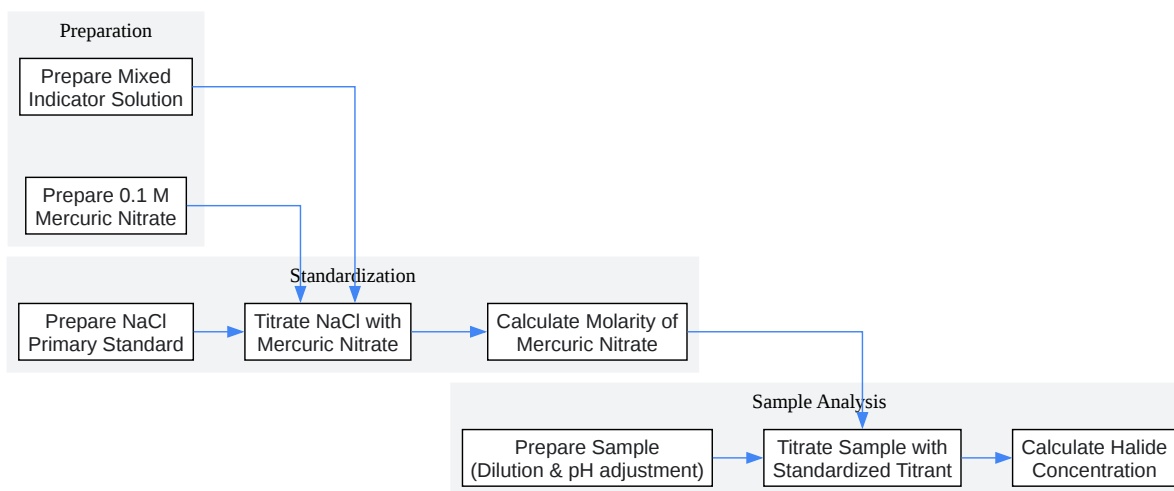
Safety Precautions:

- Mercuric nitrate is highly toxic and corrosive. Handle with extreme care, wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[8]
- Work in a well-ventilated area or under a fume hood.
- Avoid inhalation of dust and contact with skin and eyes.[11]
- In case of contact, immediately flush the affected area with plenty of water and seek medical attention.[12]

Waste Disposal:

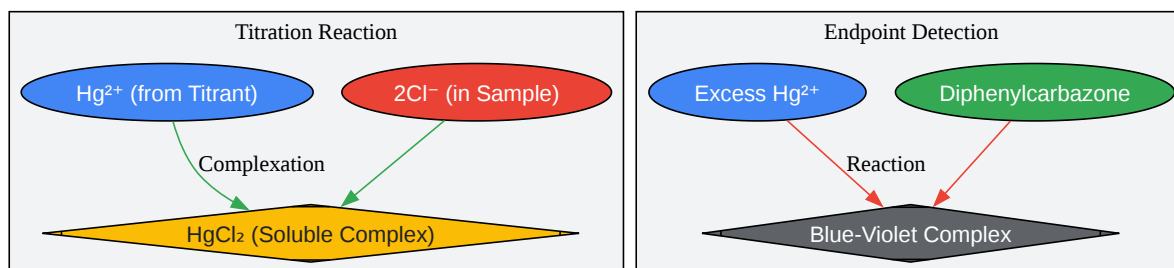
- All solutions containing mercury must be collected as hazardous waste. Do not dispose of them down the drain.[13]
- Contaminated materials should be placed in a designated, sealed container for hazardous waste disposal.
- Follow all local, state, and federal regulations for the disposal of mercury-containing waste.[14]

Diagrams



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Caption: Experimental workflow for halide determination.



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Caption: Chemical reactions in mercurimetric titration.

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